

# Personal protective equipment for handling 2-Butynoic acid

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## Compound of Interest

Compound Name: 2-Butynoic acid

Cat. No.: B104180

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## Essential Safety and Handling Guide for 2-Butynoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Butynoic acid** (CAS No. 590-93-2), a corrosive solid that requires stringent safety protocols. Adherence to these procedures is critical to ensure personal safety and proper disposal.

## Hazard Summary

**2-Butynoic acid** is classified as a hazardous chemical that causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is harmful if swallowed or inhaled and requires careful handling in a controlled environment.[\[4\]](#)

| Hazard Classification         | GHS Pictogram | Signal Word | Hazard Statement   |
|-------------------------------|---------------|-------------|--|
| Skin Corrosion/Irritation     | GHS05         | Danger      | H314: Causes severe skin burns and eye damage. <a href="#">[2]</a> <a href="#">[3]</a> |
| Serious Eye Damage/Irritation | GHS05         | Danger      | H314: Causes severe skin burns and eye damage. <a href="#">[2]</a> <a href="#">[3]</a> |
| Acute Toxicity (Oral)         | -             | Warning     | Harmful if swallowed.<br><a href="#">[4]</a>   |

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Butynoic acid** to prevent any direct contact.

| Body Part   | Required PPE  | Specifications and Standards   |
|-------------|---|--|
| Eyes/Face   | Safety glasses with side-shields and a face shield.                       | Conforming to EN166 (EU) or NIOSH (US) approved standards. <a href="#">[1]</a>   |
| Skin        | Chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing. | Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374. <a href="#">[1]</a> The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. <a href="#">[1]</a> |
| Respiratory | A NIOSH-approved respirator.  | For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. <a href="#">[1]</a>  |

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Ensure a safety shower and eyewash station are readily accessible and in working order.[\[4\]](#)
  - Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)
  - Inspect all PPE for integrity before use.[\[1\]](#)
- Handling:
  - Avoid all direct contact with the substance.[\[1\]](#)

- Do not breathe dust, fumes, gas, mist, vapors, or spray.[4]
- Wash hands thoroughly after handling.[4][6]
- Do not eat, drink, or smoke in the handling area.[4][6]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[1][4]
  - Keep the container tightly closed.[1][4]
  - Store in a designated corrosives area, away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4][5]

## **Emergency Procedures: First-Aid Measures**

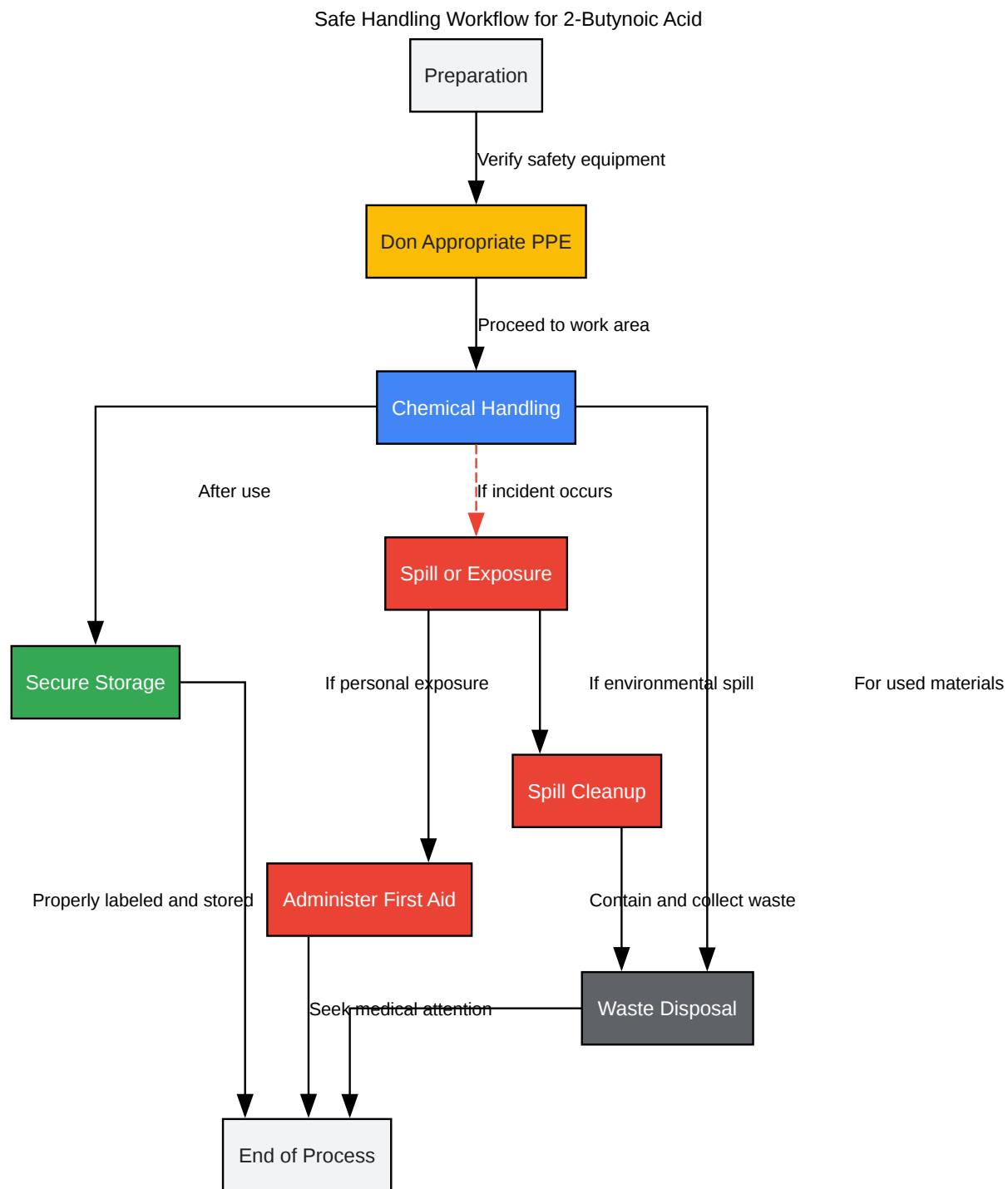
| Exposure Route | First-Aid Protocol   |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][4]  |
| Skin Contact   | Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[2][4]  |
| Eye Contact    | Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[2][4] |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][4]   |

## **Disposal Plan**

Proper disposal of **2-Butynoic acid** and its contaminated packaging is crucial to prevent environmental contamination.

| Waste Type             | Disposal Method  |
|------------------------|--|
| Unused Product         | Offer surplus and non-recyclable solutions to a licensed disposal company. <a href="#">[1]</a> The material may be burned in a chemical incinerator equipped with an afterburner and scrubber. <a href="#">[1]</a> |
| Contaminated Packaging | Dispose of as unused product in accordance with local, state, and federal regulations. <a href="#">[1]</a>   |

## Visual Workflow for Safe Handling of 2-Butynoic Acid

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Caption: Logical workflow for the safe handling of **2-Butynoic acid**.

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